Technical Monograph: (Quinolin-8-ylthio)acetic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(Quinolin-8-ylthio)acetic acid*
CAS No.:	*122179-85-5*
Cat. No.:	*B362313*

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Identity, Synthesis, and Application Profile[1][2][3]

Identity Verification & CAS Lookup Strategy

Target Compound: **(Quinolin-8-ylthio)acetic acid** Synonyms: 2-**(Quinolin-8-ylthio)acetic acid**; S-(8-Quinolyl)thioglycolic acid; 8-Quinolylthioacetic acid.

The precise identification of this compound is critical due to the existence of structural isomers, particularly the 2-position derivative, which is more common in general databases.

Core Chemical Identity

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Parameter	Data
CAS Number	122179-85-5
Molecular Formula	$C_{11}H_9NO_2S$
Molecular Weight	219.26 g/mol
SMILES	OC(=O)CSc1cccc2cccnc12
IUPAC Name	2-(quinolin-8-ylsulfanyl)acetic acid
Key Functional Groups	Carboxylic acid (Hydrophilic tail), Quinoline-8-thiol (Chelating head)

Critical Isomer Warning (Negative Control)

Researchers must distinguish the target from its isomer:

- Target (8-position): CAS 122179-85-5 (N,S bidentate ligand geometry).
- Isomer (2-position): CAS 56919-56-3 (2-(Quinolin-2-ylthio)acetic acid).
- Differentiation: The 8-isomer forms stable 5-membered chelate rings with metals; the 2-isomer cannot form the same geometry due to steric distance.

Synthesis Protocol

The synthesis relies on the S-alkylation of 8-mercaptoquinoline using chloroacetic acid under basic conditions. This is a classic nucleophilic substitution (

) reaction.

Reagents

- Substrate: 8-Mercaptoquinoline (often supplied as HCl salt, CAS 34006-16-1).
- Alkylating Agent: Chloroacetic acid (CAS 79-11-8).
- Base: Sodium Hydroxide (NaOH) or Potassium Carbonate (

).

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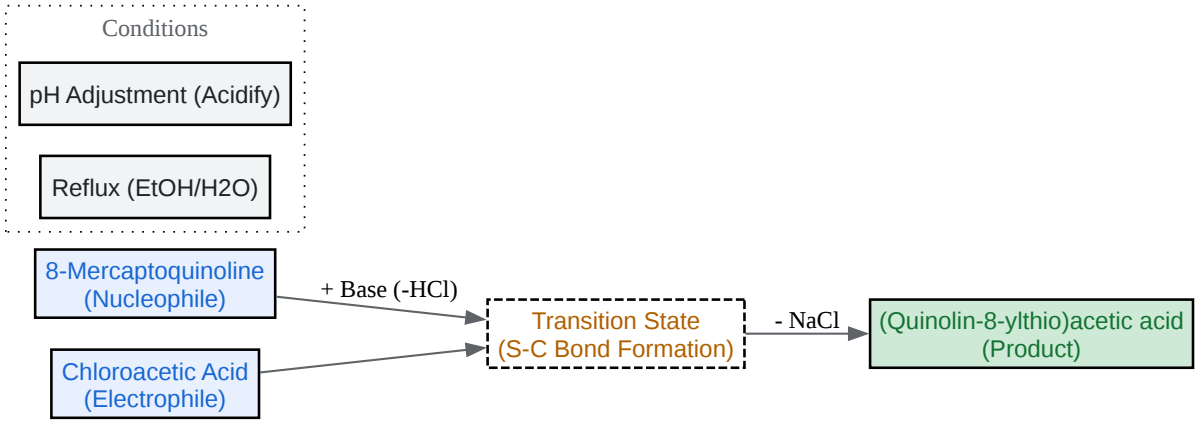
- Solvent: Ethanol/Water mixture (1:1) or DMF (for anhydrous conditions).[1]

Step-by-Step Methodology

- Preparation of Thiolate: Dissolve 8-mercaptoquinoline hydrochloride (1.0 eq) in water/ethanol. Add NaOH (2.2 eq) to neutralize the HCl and deprotonate the thiol (-SH -S⁻). The solution will likely turn yellow/orange.
- Alkylation: Add a solution of chloroacetic acid (1.1 eq) (neutralized to sodium chloroacetate) dropwise to the thiolate solution.
- Reflux: Heat the mixture to reflux (approx. 80°C) for 2–4 hours. Monitor reaction progress via TLC or HPLC.
- Workup:
  - Cool the reaction mixture to room temperature.
  - Acidify carefully with dilute HCl to pH 3–4. The product, **(Quinolin-8-ylthio)acetic acid**, should precipitate as a solid due to the protonation of the carboxylate.
  - Filter the solid and wash with cold water.
- Purification: Recrystallize from ethanol or an ethanol/water mixture to obtain the pure acid.

Reaction Mechanism Visualization

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Figure 1: Nucleophilic substitution pathway for the synthesis of **(Quinolin-8-ylthio)acetic acid**.

Applications & Chemical Behavior

Unlike its oxygen-analog (8-hydroxyquinoline, "Oxine"), the sulfur atom in **(Quinolin-8-ylthio)acetic acid** renders it a "softer" base according to HSAB (Hard and Soft Acids and Bases) theory.

Metal Chelation Profile[2][3][4]

- Coordination Mode: Bidentate (N, S donor atoms) + potential tridentate bridging via Carboxylate (O).
- Target Metals: High affinity for soft and borderline metals:
  - Silver (Ag^+): Strong affinity due to Ag-S interaction.
  - Zinc (Zn^{2+}): Used in metalloproteomic probes (e.g., 8-mercaptoquinoline motifs).
  - Palladium (Pd^{2+}) / Platinum (Pt^{2+}): Forms stable square-planar complexes.

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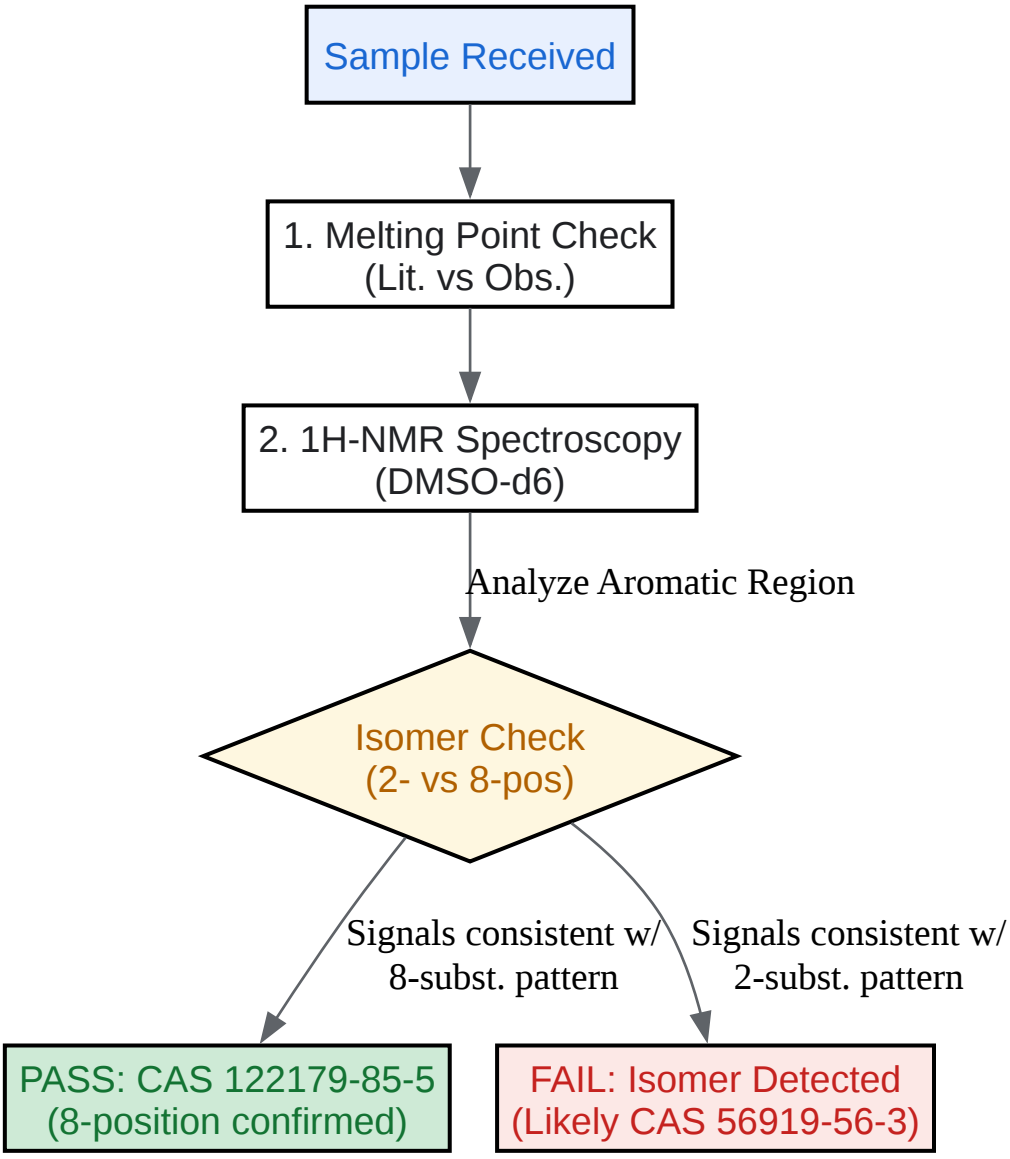
Comparative Properties

Property	8-Hydroxyquinoline (Oxine)	(Quinolin-8-ylthio)acetic acid
Donor Atoms	N, O (Harder base)	N, S (Softer base) + COOH
pKa (approx)	~9.9 (OH)	~3-4 (COOH), ~2 (Quinoline N)
Solubility	Low in water	Moderate (pH dependent due to COOH)
Primary Use	Al, Fe, Cu analysis	Heavy metal (Hg, Pb, Ag) sequestration

Quality Control & Verification Workflow

When sourcing or synthesizing this compound, the following workflow ensures identity and purity.

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Figure 2: Quality Control decision tree for distinguishing the 8-thio isomer from common impurities.

References

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(Contextual reference for 8-HQ analog behavior).

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